

# An In-depth Technical Guide to 4-Butylaniline: Physical and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **4-Butylaniline**

Cat. No.: **B089568**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-butylaniline** (CAS No. 104-13-2). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the fundamental characteristics, handling, and potential applications of this compound.

## Core Properties of 4-Butylaniline

**4-Butylaniline**, also known as p-butylaniline or 4-butylbenzenamine, is an organic compound with the chemical formula  $C_{10}H_{15}N$ .<sup>[1][2]</sup> It is characterized as a clear to pale yellow or orange liquid with a faint amine or ethereal odor.<sup>[3][4]</sup> This compound serves as a crucial intermediate in various chemical syntheses, including the production of dyes, pharmaceuticals, and advanced materials like liquid crystals.<sup>[1][5]</sup>

## Physicochemical Data

The fundamental physical and chemical properties of **4-butylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	[3]
Molecular Weight	149.23 g/mol	[2][3][6]
CAS Number	104-13-2	[3]
EINECS Number	203-177-4	[2][3]
Melting Point	-14 °C	[3][4][7]
Boiling Point	133-134 °C at 14 mmHg 242 °C (at standard pressure)	[2][3][4]
Density	0.945 g/mL at 25 °C	[2][3][7]
Flash Point	215 °F (101.7 °C)	[3]
Refractive Index	n <sub>20/D</sub> 1.535	[2]
Solubility	Insoluble in water	[4]
Appearance	Clear to pale yellow/orange liquid	[3][4][8]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-butyylaniline**. While the raw spectra are not provided here, the following table indicates the availability of different types of spectra from various sources.

Spectrum Type	Available Data Source(s)
<sup>1</sup> H NMR	ChemicalBook, PubChem[9][10]
<sup>13</sup> C NMR	ChemicalBook (for derivatives)[11][12][13]
Mass Spectrometry (GC-MS)	PubChem, ChemicalBook[9][10]
Infrared (IR) Spectroscopy	PubChem, ChemicalBook[9][10]
Raman Spectroscopy	PubChem, ChemicalBook[9][10]

## Chemical Properties and Reactivity

**4-Butylaniline** exhibits chemical reactivity typical of an aromatic amine. The presence of the amine group activates the aromatic ring, making it more susceptible to electrophilic aromatic substitution.<sup>[1]</sup> Key reactions include:

- N-Alkylation: The amine group can react with alkyl halides to form N-alkyl derivatives.<sup>[1]</sup>
- Oxidation: Under specific conditions, the amine group can be oxidized to other functional groups, such as a nitro group.<sup>[1]</sup>
- Neutralization: As a base, it neutralizes acids in exothermic reactions to form salts and water.<sup>[14]</sup>

The compound may be incompatible with strong oxidizing agents, strong acids, acid chlorides, chloroformates, isocyanates, halogenated organics, peroxides, phenols, epoxides, anhydrides, and acid halides.<sup>[14][15][16]</sup>

## Experimental Protocols

A detailed experimental protocol for the synthesis of **4-butyylaniline** is described below.

### Synthesis of 4-Butylaniline via C-H Amination of Secondary Alcohols

This procedure outlines a method for the C-H amination of secondary alcohols to produce **4-butyylaniline**.<sup>[6]</sup>

Materials:

- Secondary alcohol (e.g., 1-phenylbutanol as a precursor) (0.3 mmol, 1 equivalent)
- Sodium azide ( $\text{NaN}_3$ ) (0.75 mmol, 2.5 equivalents)
- n-hexane (1.0 mL, 0.3 M)
- Trifluoroacetic acid (TFA) (5.4 mmol, 18 equivalents) or a mixture of TFA (3.6 mmol, 12 equivalents) and Methanesulfonic acid ( $\text{MeSO}_3\text{H}$ ) (1.8 mmol, 6 equivalents)

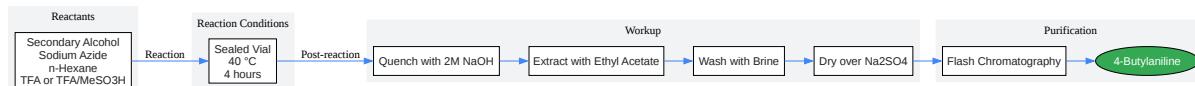
- 2 M Sodium hydroxide (NaOH) solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for flash chromatography

Procedure:

- A 20 mL vial equipped with a magnetic stirring bar is charged with the secondary alcohol (1 equivalent), sodium azide (2.5 equivalents), and n-hexane.[6]
- Trifluoroacetic acid (18 equivalents) or the TFA/MeSO<sub>3</sub>H mixture is added to the vial.[6]
- The vial is sealed and the mixture is stirred under air at 40 °C for 4 hours.[6]
- Upon completion, the reaction is quenched by the addition of 5 mL of 2 M NaOH solution.[6]
- The mixture is extracted with ethyl acetate (5 x 2 mL).[6]
- The combined organic phases are washed with brine and dried over anhydrous Na<sub>2</sub>SO<sub>4</sub>.[6]
- The solvent is removed under reduced pressure, and the crude product is purified by flash chromatography on a short silica gel column to yield **4-butylaniline**.[6]

## Visualizations

The following diagrams illustrate key processes and relationships relevant to **4-butylaniline**.



[Click to download full resolution via product page](#)

### Caption: Workflow for the synthesis of **4-butylaniline**.



Click to download full resolution via product page

## Caption: Safety and handling guidelines for **4-butyylaniline**.

## Safety and Handling

**4-Butylaniline** is classified as a hazardous chemical and requires careful handling.[15]

## Hazard Identification

Hazard Class	GHS Classification
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation) <a href="#">[15]</a>
Skin Corrosion/Irritation	Category 1B <a href="#">[15]</a>
Serious Eye Damage/Irritation	Category 1 <a href="#">[15]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) <a href="#">[15]</a>

#### Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[8\]](#)[\[15\]](#)
- Causes severe skin burns and eye damage.[\[15\]](#)
- May cause respiratory irritation.[\[8\]](#)[\[15\]](#)
- Harmful to aquatic life with long-lasting effects.[\[8\]](#)

## Precautionary Measures

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[\[15\]](#) In case of inadequate ventilation, wear respiratory protection.[\[8\]](#)
- Handling: Use only outdoors or in a well-ventilated area.[\[15\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[15\]](#) Wash hands and any exposed skin thoroughly after handling.[\[15\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[15\]](#) Store in a corrosives area.[\[15\]](#)

## First Aid

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[\[15\]](#) Immediately call a POISON CENTER or doctor/physician.[\[15\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[\[15\]](#) Remove and wash contaminated clothing before reuse.[\[15\]](#) Call a physician immediately.[\[15\]](#)

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[15] Immediate medical attention is required.[15]
- Ingestion: If swallowed, seek immediate medical assistance.[15]

## Applications

**4-Butylaniline** is a versatile chemical intermediate with a range of applications in different fields:

- Organic Synthesis: It serves as a starting material for the synthesis of various other aromatic compounds.[1]
- Material Science: It is a key component in the creation of advanced materials such as liquid crystals, particularly N-(4-methoxybenzylidene)-**4-butylaniline** (MBBA), which has applications in electro-optic devices.[1][5]
- Pharmaceutical Research: It can be used as a building block for the synthesis of new bioactive molecules and potential drug candidates.[1]
- Analytical Chemistry: Materials modified with **4-butylaniline** are used for the detection of trace contaminants.[5]
- Mammalian Retinoid Cycle Research: **4-Butylaniline** has been identified as a mammalian retinoid cycle inhibitor.[2]

The ongoing research into green chemistry approaches for the synthesis of **4-butylaniline** aims to make its production more sustainable, efficient, and cost-effective.[5]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 4-Butylaniline | 104-13-2 [smolecule.com]

- 2. 4-ブチルアニリン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 4-Butylaniline | CAS 104-13-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 4. 4-Butylaniline(104-13-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. nbinno.com [nbinno.com]
- 6. 4-Butylaniline synthesis - chemicalbook [chemicalbook.com]
- 7. 4-butylaniline [stenutz.eu]
- 8. lobachemie.com [lobachemie.com]
- 9. 4-Butylaniline | C10H15N | CID 7694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 4-Butylaniline(104-13-2) 1H NMR [m.chemicalbook.com]
- 11. 4-tert-Butylaniline(769-92-6) 1H NMR [m.chemicalbook.com]
- 12. spectratabase.com [spectratabase.com]
- 13. N-(4-METHOXY-2-HYDROXYBENZYLIDENE)-4-N-BUTYLANILINE(30633-94-4) 1H NMR [m.chemicalbook.com]
- 14. 4-METHOXYBENZYLIDINE-4'-N-BUTYLANILINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 15. fishersci.com [fishersci.com]
- 16. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Butylaniline: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089568#4-butylaniline-physical-and-chemical-properties>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)